Technical Support Center: Overcoming Microbial Resistance to Peracetic Acid Disinfection

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Compound of Interest

Compound Name:	*Persteril*
CAS No.:	*8066-16-8*
Cat. No.:	*B1230563*

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This technical support center provides troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols for researchers, scientists, and drug development professionals working with peracetic acid (PAA) disinfection.

Section 1: Troubleshooting Guide

This guide addresses common issues encountered during PAA disinfection experiments in a question-and-answer format.

Issue 1: Inconsistent or lower-than-expected microbial inactivation.

- Question: Why am I seeing variable or poor log reduction in my microbial cultures after PAA treatment?
- Answer: Several factors can influence the efficacy of PAA. Consider the following:
  - PAA Concentration: Verify the active PAA concentration of your stock and working solutions. PAA solutions can degrade over time, especially when diluted. It is recommended to determine the concentration before each experiment.[1] Commercial

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formulations of PAA lose their active ingredient over time, with dilute solutions losing as much as half their strength within a few days at room temperature.[1]

- Contact Time: Ensure the contact time is sufficient and accurately measured. Most microbial reductions occur within the first few minutes of exposure.[2]
- pH of the System: The efficacy of PAA can be pH-dependent. While it is effective over a broad pH range (3.0 to 7.5), its stability and virucidal activity can be influenced by pH.[1][3] For instance, against Salmonella, adjusting the pH of the PAA solution did not significantly affect its efficacy on chicken wings.[4] However, for SARS-CoV-2, the highest log reduction was observed at pH 5.[3]
- Temperature: Temperature can impact the decomposition rate of PAA and its antimicrobial activity. Higher temperatures can increase the rate of PAA decomposition.[1][5] For example, at 45°C, the concentration of a PAA solution was halved in 72 hours, while at 25°C, it only decreased by 33% in 240 hours.[1] Conversely, for some applications like sanitizing chicken wings, higher temperatures (43-46°C) improved the anti-Listeria efficacy of PAA.[5]
- Organic Load: The presence of organic matter, such as proteins and cellular debris, can consume PAA and reduce its effective concentration.[6] Ensure that surfaces or solutions are as clean as possible before disinfection.
- Water Hardness: For some applications, water hardness can affect PAA efficacy. Interestingly, harder water was found to increase the efficacy of PAA against SARS-CoV-2.[3]

Issue 2: Difficulty in eradicating biofilms.

- Question: My PAA treatment is effective against planktonic bacteria but fails to eliminate biofilms. Why is this happening?
- Answer: Biofilms present a significant challenge due to their protective extracellular polymeric substance (EPS) matrix.
  - Increased Resistance: Bacteria within biofilms can be up to 1000 times more resistant to disinfectants than their planktonic counterparts.

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- PAA Concentration and Contact Time: Higher concentrations and longer contact times are often necessary for biofilm eradication. For example, a 96-hour-old Pseudomonas aeruginosa biofilm survived a 5-minute treatment with 2000 ppm of PAA.[7]
- "Secondary Biofilms": Residual biomass from previously disinfected biofilms can enhance the tolerance of subsequent biofilms, with these "secondary biofilms" surviving PAA concentrations of up to 4000 ppm.[7] This highlights the critical importance of thorough cleaning prior to disinfection.
- Biofilm Age: The age of the biofilm can impact its resistance. Older, more mature biofilms are generally more tolerant to PAA.

Issue 3: Suspected microbial resistance to PAA.

- Question: I suspect my microbial strain has developed resistance to PAA. How can I confirm this?
- Answer: To investigate potential resistance, you can perform the following:
  - Minimum Inhibitory Concentration (MIC) Testing: Determine the MIC of PAA against your strain and compare it to a reference strain of the same species. A significantly higher MIC in your test strain may indicate acquired tolerance.
  - Minimum Biofilm Eradication Concentration (MBEC) Assay: If working with biofilms, the MBEC assay can determine the concentration of PAA required to eradicate the biofilm. An elevated MBEC compared to reference strains suggests biofilm-specific resistance.
  - Transcriptomic Analysis: Analyze the gene expression profile of your strain after exposure to sublethal concentrations of PAA. Upregulation of genes related to oxidative stress response, DNA repair, and efflux pumps can indicate a resistance mechanism.[8][9][10][11]

Section 2: Frequently Asked Questions (FAQs)

Q1: What is the general mechanism of action of peracetic acid?

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A1: PAA is a strong oxidizing agent that disinfects by denaturing proteins, disrupting cell wall permeability, and oxidizing sulfhydryl and sulfur bonds in proteins, enzymes, and other metabolites.[12] This leads to cell lysis and death.

Q2: Are there known mechanisms of microbial resistance to peracetic acid?

A2: Yes, microbes can exhibit resistance to PAA through several mechanisms:

- Cellular Protective Processes: Bacteria can upregulate genes associated with cellular protection in response to PAA. This includes the induction of chaperones and DNA repair mechanisms.[8][9][11]
- Oxidative Stress Response: Microbes can activate oxidative stress response pathways, involving enzymes like catalase and superoxide dismutase, to detoxify the reactive oxygen species generated by PAA.
- Alterations in Membrane Transport: Changes in the expression of genes encoding membrane proteins and small molecule transporters have been observed in bacteria exposed to PAA.[8][9]
- Biofilm Formation: The EPS matrix of biofilms acts as a physical barrier, limiting PAA penetration and increasing tolerance.
- Induction into a Viable but Nonculturable (VBNC) State: PAA has been shown to induce antibiotic-resistant E. coli into a VBNC state, where they are not recoverable by standard plating methods but remain viable.[13]

Q3: Does PAA treatment pose a risk for the spread of antibiotic resistance genes (ARGs)?

A3: There is evidence suggesting that while PAA can inactivate bacteria, it may not effectively eliminate ARGs. PAA treatment of antibiotic-resistant E. coli was found to ineffectively degrade their ARGs, and the release of these genes into the environment could potentially lead to their transmission to other bacteria.[13] However, another study showed that PAA disinfection could reduce the proportion of antimicrobial resistance gene-carrying uropathogenic E. coli in municipal wastewater.[14][15]

Q4: What are the optimal conditions for PAA disinfection?

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A4: The optimal conditions for PAA disinfection are dependent on the target microorganism, the matrix (e.g., water, surface), and the desired level of inactivation. Key parameters to consider are:

- Concentration and Contact Time: These are directly related; higher concentrations generally require shorter contact times.
- Temperature: Efficacy can be temperature-dependent, with some studies showing increased efficacy at higher temperatures, while others note faster decomposition.[1][5]
- pH: PAA is effective across a wide pH range, but its stability and efficacy can be influenced by the pH of the solution.[1][3]

Section 3: Data Presentation

Table 1: Efficacy of Peracetic Acid Against Various Microorganisms

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Microorganism	Type	PAA Concentration (ppm)	Contact Time	Log Reduction	Reference
Escherichia coli	Gram-negative Bacteria	2-7 mg/l	27 min	~3	[2]
Enterococci	Gram-positive Bacteria	2-7 mg/l	27 min	~3	[2]
F-RNA coliphages	Virus	10-15 mg/l	27 min	~1	[2]
Salmonella Typhimurium (planktonic)	Gram-negative Bacteria	20	5 min	Complete kill (clean conditions)	[16]
Salmonella Typhimurium (planktonic)	Gram-negative Bacteria	30	5 min	Complete kill (dirty conditions)	[16]
Salmonella Typhimurium (biofilm on stainless steel)	Gram-negative Bacteria	50	5 min	>5	[16]
Rotavirus	Virus	1 mg/l	3.5 min	2	[17]
Tulane Virus	Virus	10 mg/l	30 min	2	[17]
Adenovirus	Virus	400	5 min	>4	[18]
Murine Norovirus	Virus	400	5 min	>4	[18]
Poliovirus	Virus	1500	5 min	>4	[18]

Table 2: Influence of Temperature and pH on PAA Efficacy

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Microorganism	PAA Concentration (ppm)	Temperature (°C)	pH	Contact Time	Effect	Reference
Listeria monocytogenes	80	43-46	Not specified	2 min	Improved efficacy at higher temperature	[5]
Salmonella	50, 200, 500	4 vs 27	Not specified	Not specified	Significantly higher reduction at 4°C	[19]
Salmonella	50-500	Not specified	6.0, 8.5	10 or 20 s	No significant effect of pH	[19]
SARS-CoV-2	200	Room Temp	5	1 min	Maximum log reduction at pH 5	[3]
Bacillus subtilis spores	300	Not specified	5 vs 8-9	30 min	More effective at pH 5	[3]

Section 4: Experimental Protocols

Protocol 1: Determination of Minimum Inhibitory Concentration (MIC) of Peracetic Acid

This protocol is adapted from standard broth microdilution methods.

- Preparation of PAA Stock Solution: Prepare a fresh stock solution of PAA in a suitable solvent (e.g., sterile deionized water). Determine the exact concentration of the stock solution using a reliable titration method.

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- Preparation of Microbial Inoculum: Culture the test microorganism overnight in an appropriate broth medium. Adjust the turbidity of the culture to a 0.5 McFarland standard.
- Serial Dilution: In a 96-well microtiter plate, perform a two-fold serial dilution of the PAA stock solution in the appropriate broth medium.
- Inoculation: Inoculate each well with the prepared microbial suspension. Include a positive control (microorganism in broth without PAA) and a negative control (broth with PAA but no microorganism).
- Incubation: Incubate the plate under optimal conditions for the test microorganism (e.g., 37°C for 24 hours).
- Reading the Results: The MIC is the lowest concentration of PAA that completely inhibits visible growth of the microorganism.

Protocol 2: Minimum Biofilm Eradication Concentration (MBEC) Assay

This protocol is based on the Calgary Biofilm Device.

- Biofilm Formation: Grow biofilms of the test microorganism on the pegs of an MBEC device by incubating the device in a 96-well plate containing the microbial culture in a suitable growth medium.
- Rinsing: After the desired biofilm formation period (e.g., 24, 48, or 96 hours), gently rinse the pegs to remove planktonic cells.
- PAA Challenge: Place the peg lid into a 96-well plate containing serial dilutions of PAA in a suitable medium.
- Incubation: Incubate for the desired contact time.
- Neutralization and Recovery: Transfer the peg lid to a 96-well plate containing a neutralizer solution to stop the action of PAA. After neutralization, place the peg lid in a recovery plate with fresh growth medium and sonicate to dislodge the biofilm bacteria.

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- Quantification: Determine the number of viable bacteria in the recovery plate using standard plating techniques. The MBEC is the minimum concentration of PAA that results in no viable bacteria.[20]

Protocol 3: Determination of Peracetic Acid Concentration by Titration

This is a common iodometric titration method.

- Sample Preparation: Take a known volume of the PAA solution to be tested.
- Acidification and Iodide Addition: Acidify the sample with sulfuric acid and add an excess of potassium iodide. PAA will oxidize the iodide to iodine.
- Titration: Titrate the liberated iodine with a standardized sodium thiosulfate solution using a starch indicator. The endpoint is reached when the blue-black color of the starch-iodine complex disappears.
- Calculation: Calculate the concentration of PAA based on the volume of sodium thiosulfate solution used.

Section 5: Visualizations

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[color="#5F6368"]; Damage -> CellLysis [color="#5F6368"]; } dot General mechanism of peracetic acid action on bacterial cells.

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